

Technical Guide: Physicochemical Characterization of Ethyl 6-(4-biphenyl)-6-oxohexanoate

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Compound of Interest

Compound Name: Ethyl 6-(4-biphenyl)-6-oxohexanoate

Cat. No.: B1327813

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties, specifically the melting and boiling points, of **Ethyl 6-(4-biphenyl)-6-oxohexanoate**. Due to the compound's novelty or limited public documentation, experimentally determined data for these properties are not readily available in surveyed chemical databases.

This guide provides standardized, detailed experimental protocols for the determination of melting and boiling points applicable to this and other novel organic compounds. Additionally, it outlines a general workflow for the synthesis and characterization of related compounds, offering a procedural blueprint for researchers.

Physical Properties of Ethyl 6-(4-biphenyl)-6-oxohexanoate

A comprehensive search of scientific literature and chemical databases did not yield experimentally determined melting and boiling points for **Ethyl 6-(4-biphenyl)-6-oxohexanoate**. The table below reflects this lack of available data.

Physical Property	Value	Source
Melting Point	Data not available	Not available
Boiling Point	Data not available	Not available

The absence of this data underscores the importance of empirical determination for novel compounds in a laboratory setting. The following sections provide detailed protocols for these essential characterizations.

Experimental Protocols for Physical Property Determination

The following are detailed, generalized methodologies for determining the melting and boiling points of a solid organic compound like **Ethyl 6-(4-biphenyl)-6-oxohexanoate**.

Melting Point Determination (Capillary Method)

This method is a widely used and reliable technique for determining the melting point of a crystalline solid.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of the organic compound (finely powdered)
- Spatula
- Mortar and pestle (optional, for grinding crystals)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Invert the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the solid down. Repeat until a sample column of 2-3 mm is achieved at the bottom of the tube.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned with its bulb close to the capillary tube.
- **Initial Rapid Heating:** If the approximate melting point is unknown, a preliminary rapid heating can be performed to get an estimate. Heat the sample at a rate of 10-15 °C per minute and note the temperature at which it melts.
- **Accurate Determination:** Allow the apparatus to cool. Prepare a new sample in a fresh capillary tube. Heat the apparatus rapidly to about 15-20 °C below the estimated melting point.
- **Slow Heating and Observation:** Decrease the heating rate to 1-2 °C per minute.
- **Recording the Melting Range:** Observe the sample closely through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range). A pure compound will typically have a sharp melting range of 0.5-1.5 °C.^[1]

Boiling Point Determination (Micro Method)

For small quantities of a liquid, the micro boiling point determination is a suitable technique. If **Ethyl 6-(4-biphenyl)-6-oxohexanoate** were a liquid at room temperature, this method would be appropriate.

Apparatus and Materials:

- Small test tube (e.g., 75 x 10 mm)

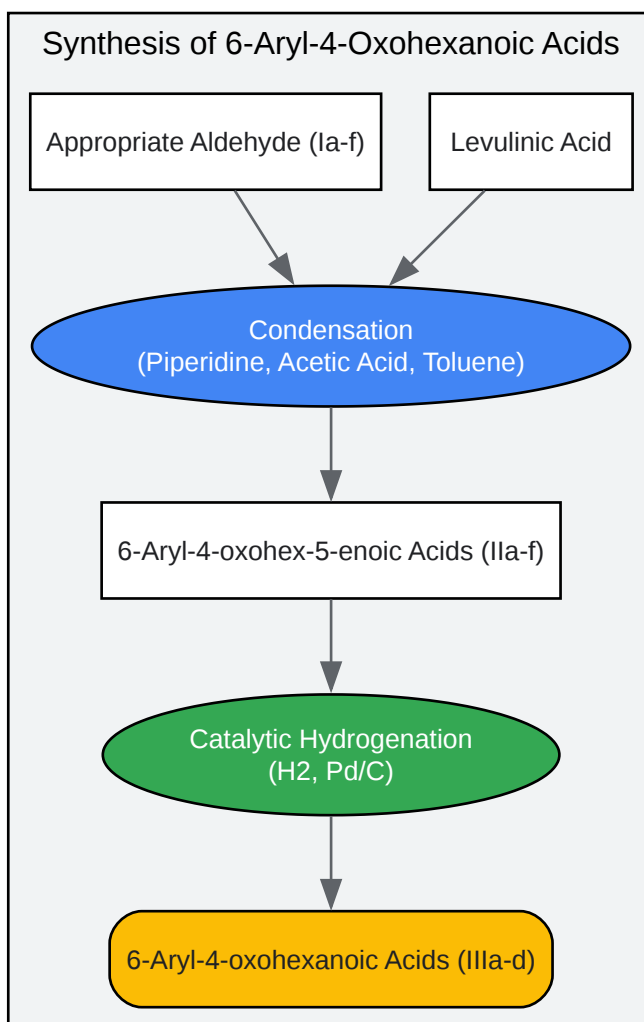
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath or Thiele tube)
- Rubber band or wire to attach the test tube to the thermometer
- Sample of the liquid organic compound

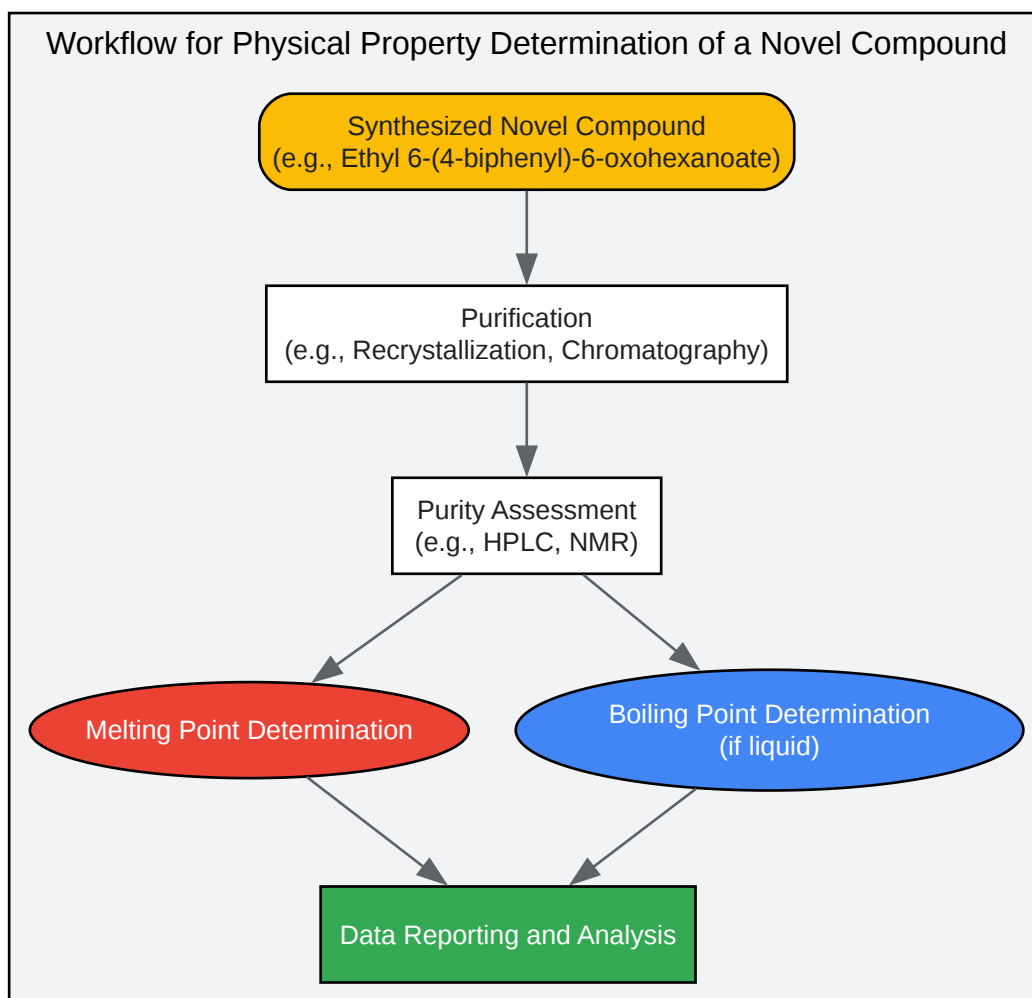
Procedure:

- **Sample Preparation:** Add a few drops of the liquid sample into the small test tube to a depth of about 1-2 cm.
- **Capillary Inversion:** Place the capillary tube into the test tube with the open end downwards.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Immerse the assembly into the heating bath. The heat transfer medium (e.g., mineral oil) should be above the level of the liquid in the test tube but below the top of the test tube.
- **Observation of Bubbles:** Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Determining the Boiling Point:** Continue gentle heating until a steady and rapid stream of bubbles is observed. Turn off the heat and allow the bath to cool slowly. The boiling point is the temperature at which the stream of bubbles stops, and the liquid begins to enter the capillary tube.^{[2][3][4]}

Visualized Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key workflows relevant to the synthesis and characterization of a novel compound.





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